

Physicochemical Characteristics of Guaiazulene: An In-depth Technical Guide

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Compound of Interest

Compound Name: Azulene

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Introduction

Guaiazulene, a bicyclic sesquiterpene with the IUPAC name 1,4-dimethyl-7-(propan-2-yl)**azulene**, is a naturally occurring compound found in various essential oils, most notably chamomile oil and oil of guaiac. Its striking deep blue color and, more importantly, its diverse biological activities, including anti-inflammatory, antioxidant, and potential antitumor effects, have made it a subject of considerable interest in the fields of pharmacology and drug development. This technical guide provides a comprehensive overview of the core physicochemical characteristics of **guaiazulene**, offering quantitative data, detailed experimental methodologies, and insights into its mechanisms of action.

Physicochemical Properties

The physicochemical properties of **guaiazulene** are fundamental to its formulation, delivery, and biological activity. A summary of these key characteristics is presented in the tables below.

Table 1: General and Physical Properties of Guaiazulene

Property	Value	Reference(s)
Molecular Formula	C ₁₅ H ₁₈	[1]
Molar Mass	198.30 g/mol	[1]
Appearance	Dark blue crystalline solid or oily liquid	[2]
Melting Point	27-33 °C	[2][3]
Boiling Point	153 °C at 7 mmHg	
Density	0.976 g/mL at 25 °C	

Table 2: Solubility and Partition Coefficient of Guaiazulene

Property	Value	Reference(s)
Water Solubility	0.663 µg/mL at 25 °C (poorly soluble)	
Solubility in Organic Solvents	Soluble in ethanol, DMSO, DMF, chloroform, ether, vegetable oils, and volatile oils.	
LogP (Octanol-Water Partition Coefficient)	4.8	

Table 3: Spectroscopic Data of Guaiazulene

Spectroscopic Technique	Characteristic Data	Reference(s)
UV-Vis (in Acetonitrile)	λ_{max} : ~245, 284, 348, 600 nm	
^1H NMR (in CDCl_3)	Signals corresponding to aromatic, isopropyl, and methyl protons.	
^{13}C NMR (in CDCl_3)	Signals corresponding to the bicyclic aromatic system and alkyl substituents.	
Mass Spectrometry (EI-MS)	Molecular ion peak (M^+) at m/z 198.	

Experimental Protocols

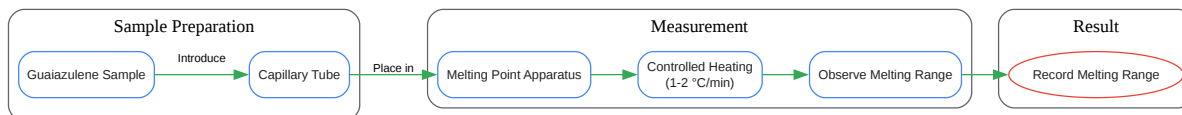
Detailed methodologies are crucial for the accurate and reproducible determination of the physicochemical properties of **guaiazulene**. The following sections outline the protocols for key experiments.

Melting Point Determination

The melting point of **guaiazulene**, being near room temperature, requires careful measurement. A standard capillary melting point apparatus is typically employed.

Methodology:

- A small amount of solid **guaiazulene** is introduced into a thin-walled capillary tube, sealed at one end.
- The capillary tube is placed in the heating block of a melting point apparatus.
- The sample is heated at a slow, controlled rate (e.g., 1-2 °C per minute) as it approaches the expected melting point.
- The temperature at which the first drop of liquid appears and the temperature at which the entire sample becomes liquid are recorded as the melting range.



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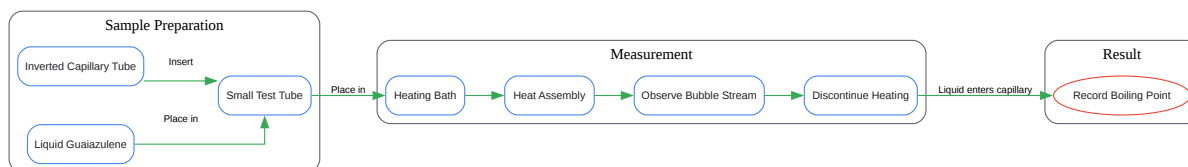
Workflow for Melting Point Determination.

Boiling Point Determination (Micro Method)

Due to the relatively high boiling point of **guaiazulene**, a micro-boiling point determination method is often preferred to minimize sample usage.

Methodology:

- A few drops of liquid **guaiazulene** are placed in a small test tube.
- A capillary tube, sealed at one end, is inverted and placed inside the test tube.
- The assembly is attached to a thermometer and heated in a Thiele tube or a similar heating bath.
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- Heating is discontinued, and the temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.



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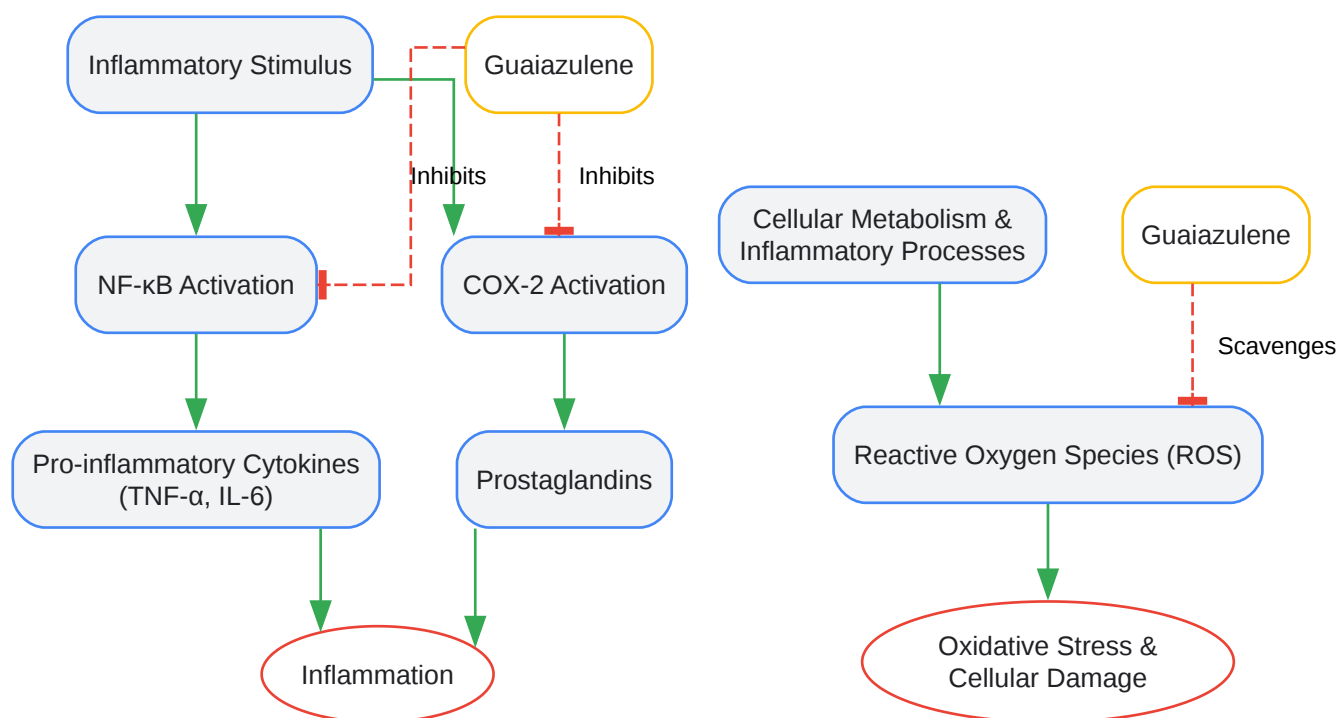
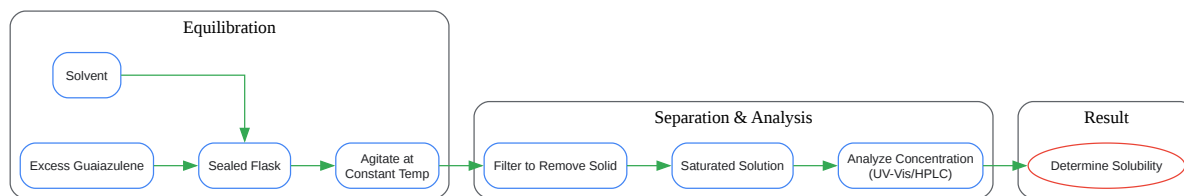
Workflow for Micro Boiling Point Determination.

Solubility Determination

The solubility of **guaiazulene**, particularly its poor aqueous solubility, is a critical parameter for drug development. The shake-flask method is a common approach.

Methodology:

- An excess amount of **guaiazulene** is added to a known volume of the solvent (e.g., water, buffer, organic solvent) in a sealed flask.
- The flask is agitated at a constant temperature for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.
- The saturated solution is then filtered to remove any undissolved solid.
- The concentration of **guaiazulene** in the filtrate is determined using a suitable analytical technique, such as UV-Vis spectroscopy or HPLC.



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